

Application Notes and Protocols: 4-Ethynyl-2-methylaniline in Advanced Polymerization

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Compound of Interest

Compound Name: 4-Ethynyl-2-methylaniline

CAS No.: 146141-31-3

Cat. No.: B583632

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Introduction: Unlocking the Potential of a Versatile Monomer

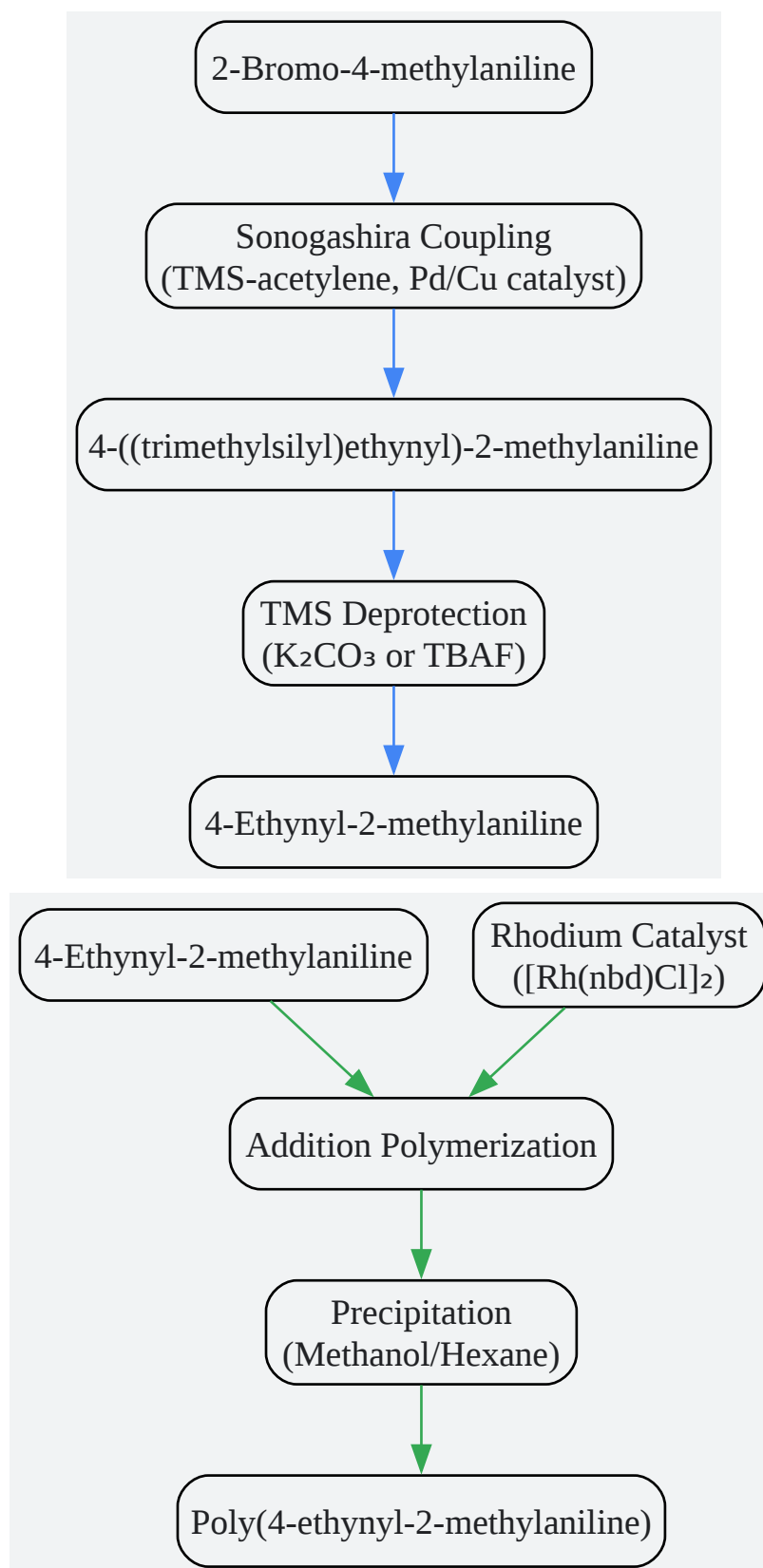
4-Ethynyl-2-methylaniline stands as a monomer of significant interest in the realm of advanced polymer synthesis. Its unique molecular architecture, featuring a reactive terminal ethynyl group and a versatile aniline moiety, offers a gateway to a diverse range of polymeric structures with tunable properties. The presence of the ethynyl group facilitates participation in a variety of polymerization reactions, including addition polymerizations and cross-linking reactions, leading to the formation of highly stable and potentially conductive materials. The aniline backbone, a well-established component of conducting polymers, imparts valuable electronic and redox properties to the resulting macromolecules.^[1] This combination of functionalities makes **4-ethynyl-2-methylaniline** a compelling building block for the development of novel materials for applications spanning organic electronics, gas separation membranes, and biomedical devices. This guide provides a comprehensive overview of the synthesis, polymerization, characterization, and potential applications of this promising monomer.

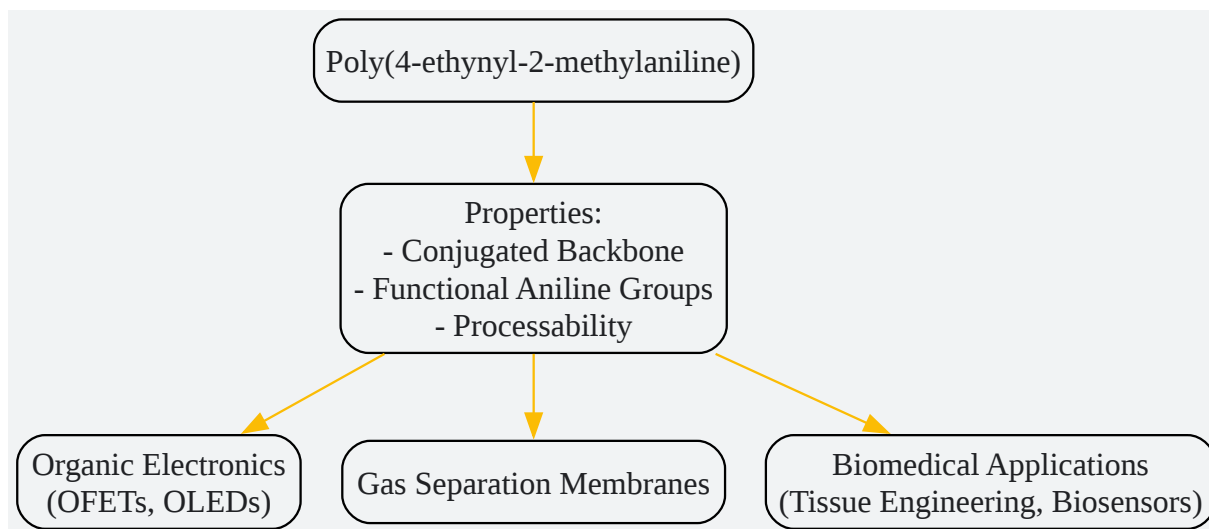
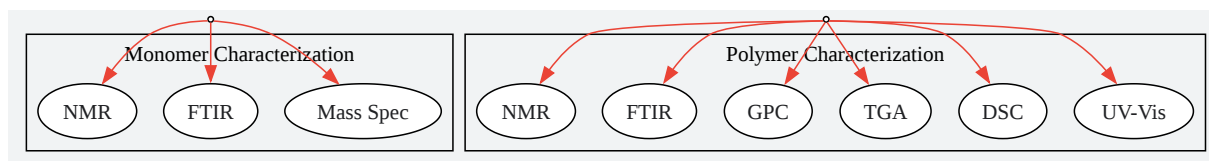
Physicochemical Properties of 4-Ethynyl-2-methylaniline

A thorough understanding of the monomer's properties is fundamental to its successful application in polymerization.

Property	Value	Source
Molecular Formula	C ₉ H ₉ N	N/A
Molecular Weight	131.17 g/mol	N/A
Appearance	Not explicitly stated, likely a solid or liquid	N/A
Solubility	Soluble in common organic solvents	[1]

Note: Detailed experimental data on the physical properties of **4-ethynyl-2-methylaniline** is not extensively available in the public domain. Researchers should perform their own characterization or consult supplier specifications.





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Sources

- 1. Rhodium-Catalyzed Trans-Bis-Silylation Reactions of 2-Ethynyl-3-pentamethyldisilanylpyridines [mdpi.com]
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